

A Comparative Performance Analysis: Diallyl Terephthalate (DAT) Composites vs. Epoxy Resins

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Compound of Interest

Compound Name: Diallyl terephthalate

Cat. No.: B044613

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In the realm of high-performance thermosetting polymers, both **diallyl terephthalate** (DAT)-based composites and epoxy resins hold significant prominence, particularly in applications demanding excellent thermal stability, mechanical strength, and electrical insulation. This guide provides an objective, data-driven comparison of these two material systems, offering valuable insights for researchers, scientists, and engineers in material selection and development.

Diallyl phthalate (DAP) resins, a category that includes DAT, are noted for their exceptional dimensional stability, resistance to heat and chemicals, and superior electrical properties, making them a reliable choice for demanding electronic and structural components.[1][2] Epoxy resins are widely utilized due to their high strength, low shrinkage upon curing, and excellent adhesion to a multitude of substrates.[3] Their versatility allows for a wide range of formulations, enabling their properties to be tailored for specific applications, from structural adhesives to advanced composite matrices.[4]

Quantitative Performance Comparison

The following tables summarize the key mechanical, thermal, and electrical properties of **diallyl terephthalate** and epoxy resins. The values presented are typical ranges and can vary significantly based on the specific formulation, reinforcement type, and curing process.

Table 1: Mechanical Properties

Property	Diallyl Terephthalate (DAP)	Epoxy Resins	Test Standard (ASTM)
Tensile Strength	28 MPa[5]	20 - 120 MPa[3][6]	D3039 / D638
Flexural Strength	62 MPa[5]	55 - 113 MPa[6]	D7264 / D790
Compressive Strength	150 MPa[5]	90 - 100 MPa[6]	D3410 / D6641
Elastic (Young's) Modulus	13 GPa[5]	3.1 - 3.8 GPa[3]	D3039
Notched Izod Impact	14 J/m[5]	Varies Significantly	D256

Table 2: Thermal Properties

Property	Diallyl Terephthalate (DAP)	Epoxy Resins	Test Standard (ASTM)
Glass Transition Temp. (Tg)	150 °C[5]	150 - 220 °C[3]	D3418
Heat Deflection Temp. (HDT)	160 °C (at 1.82 MPa) [5]	Varies with formulation	E2092
Decomposition Temp.	~340 - 400 °C[7][8]	~300 - 350 °C[9]	E1131 (TGA)
Thermal Conductivity	0.6 W/m-K[5]	0.1 - 0.2 W/m-K (unfilled)[10]	C177 / E1269
Coefficient of Thermal Exp.	25 µm/m-K[5]	Varies with formulation	E831

Table 3: Electrical Properties

Property	Diallyl Terephthalate (DAP)	Epoxy Resins	Test Standard (ASTM)
Dielectric Strength	40 kV/mm[5]	~20 kV/mm (~500 volts/mil)[11]	D149
Dielectric Constant	5.2 (at 1 Hz)[5]	≤ 6.0 (at 1 kHz - 1 MHz)[11]	D150
Volume Resistivity	10 ¹³ Ω-m[5]	≥ 10 ¹² Ω-m (at 25°C)[11]	D257

Experimental Protocols

The data presented above is derived from standardized test methods, primarily those established by ASTM International. A detailed understanding of these protocols is crucial for accurate and reproducible material characterization.

Methodology for Mechanical Property Testing

- **Specimen Preparation:** Composite panels are fabricated and cured according to specified manufacturing procedures. Test coupons are then machined from these panels to the dimensions required by the specific ASTM standard.[12]
- **Tensile Testing (ASTM D3039):** This test determines the ultimate tensile strength, tensile modulus, and strain-to-failure of the composite.[12] A flat, straight-sided specimen is gripped at both ends and pulled apart at a constant rate until failure.
- **Compressive Testing (ASTM D6641):** This method measures the compressive strength and stiffness of a polymer matrix composite.[13] A specialized fixture is used to apply a compressive load to the specimen while preventing buckling.
- **Flexural Testing (ASTM D7264):** This test is used to determine the flexural strength and modulus of composite materials.[14] A rectangular beam specimen is subjected to a three-point or four-point bending load until it fails.

- Shear Testing (ASTM D3518 / D2344): In-plane shear properties are often determined using a tensile test on a $\pm 45^\circ$ laminate (ASTM D3518).^[12] Interlaminar shear strength is commonly evaluated using the short-beam strength (SBS) test (ASTM D2344), which involves a three-point bend test on a short, thick specimen to promote interlaminar shear failure.^[12]

Methodology for Thermal Analysis

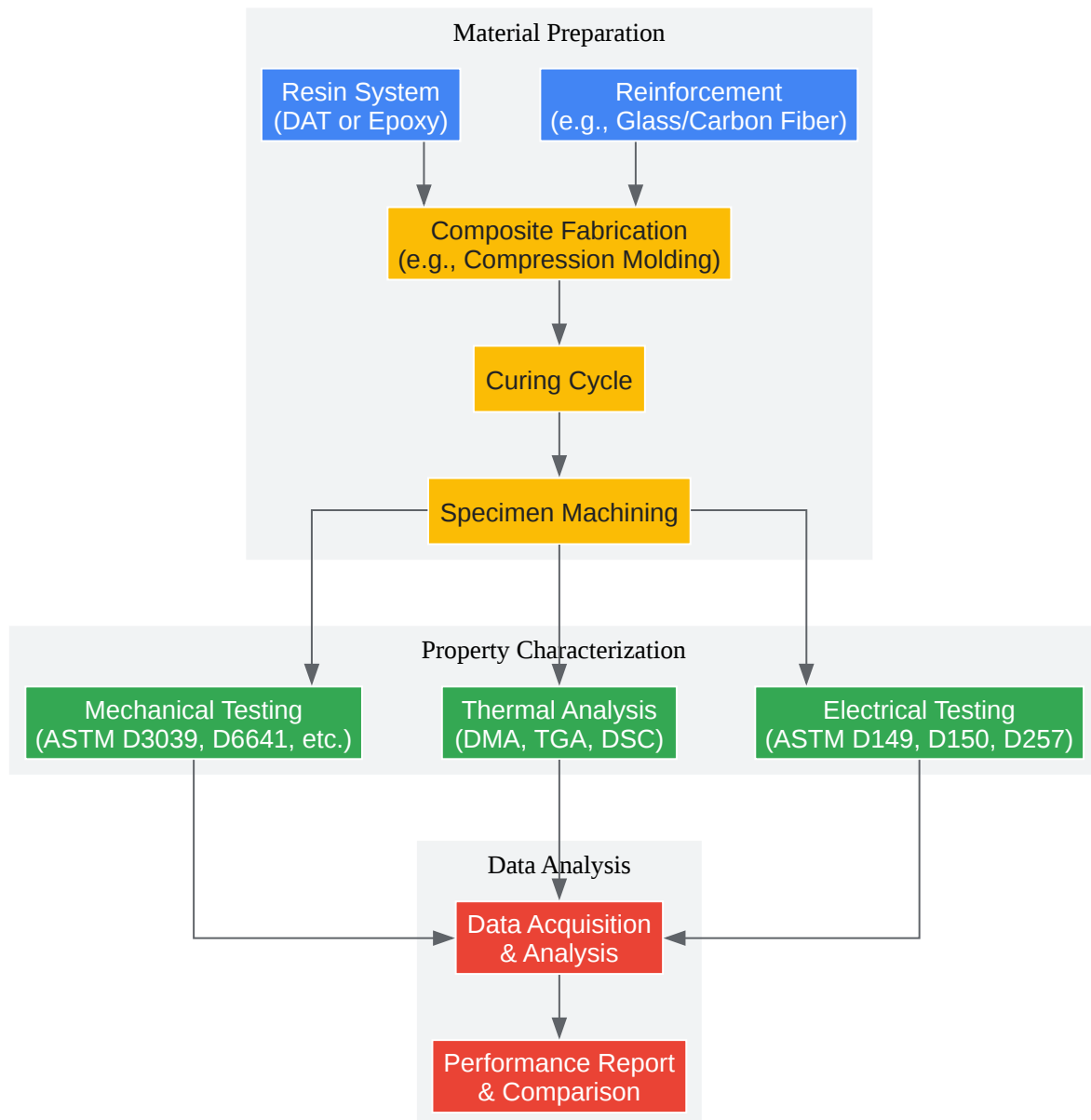
- Dynamic Mechanical Analysis (DMA): Used to determine the glass transition temperature (T_g), where the material transitions from a rigid, glassy state to a more rubbery state.^[4] The test involves applying a small oscillatory stress to a sample and measuring the response as the temperature is increased.
- Thermogravimetric Analysis (TGA): This technique measures the change in mass of a sample as a function of temperature in a controlled atmosphere. It is used to determine the decomposition temperature and assess the overall thermal stability of the material.^[7]
- Differential Scanning Calorimetry (DSC) (ASTM D3418): DSC is another common method to determine the glass transition temperature by measuring the difference in heat flow required to increase the temperature of a sample and a reference.^[15]

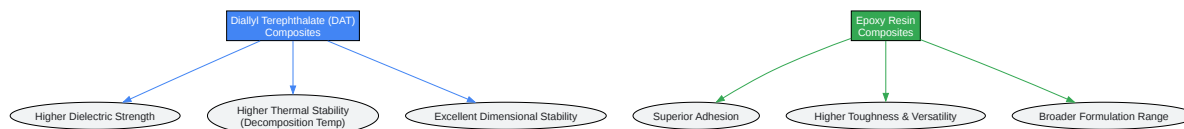
Methodology for Electrical Property Testing

- Dielectric Strength (ASTM D149): This test measures the maximum voltage a material can withstand before electrical breakdown occurs.^{[16][17]} The specimen is placed between two electrodes, and the voltage is increased until failure.
- Dielectric Constant and Dissipation Factor (ASTM D150): These properties are determined by measuring the capacitance and power loss of a material when it is placed in an alternating electric field.^{[16][17]}
- Volume and Surface Resistivity (ASTM D257): This standard provides methods for measuring a material's resistance to the flow of electric current, which is a key indicator of its insulating effectiveness.^{[16][17]}

Visualized Workflows and Relationships

To better illustrate the processes and concepts discussed, the following diagrams are provided.





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